

An In-depth Technical Guide to the Chemical Properties of 3-Phthalimidopropionic Acid

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Compound of Interest

Compound Name: 3-Phthalimidopropionic acid

Cat. No.: B182142

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Phthalimidopropionic acid, also known as N-Phthaloyl- β -alanine, is a derivative of the amino acid β -alanine. Its unique structure, featuring a phthalimide group, makes it a valuable building block in organic synthesis. This guide provides a comprehensive overview of its chemical and physical properties, synthesis, and potential applications in research and drug development, with a focus on quantitative data and experimental protocols.

Core Chemical and Physical Properties

3-Phthalimidopropionic acid is a white crystalline powder. A summary of its key physical and chemical properties is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₉ NO ₄	[1] [2]
Molecular Weight	219.19 g/mol	[1]
IUPAC Name	3-(1,3-dioxoisindol-2-yl)propanoic acid	[1]
CAS Number	3339-73-9	[1]
Melting Point	151 °C	[3]
Boiling Point	423.4±28.0 °C (Predicted)	[3]
Density	1.448±0.06 g/cm ³ (Predicted)	[3]
Solubility	Soluble in Methanol	[3]
pKa	4.30±0.10 (Predicted)	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Phthalimidopropionic acid**.

Spectroscopy	Data
¹ H NMR	Spectra available. Key signals correspond to the aromatic protons of the phthalimide group and the aliphatic protons of the propionic acid chain. [4]
¹³ C NMR	Spectra available. Characteristic peaks for the carbonyl carbons of the phthalimide and carboxylic acid groups, as well as aromatic and aliphatic carbons, are observed.[1]
Mass Spectrometry	Mass spectra are available, with the molecular ion peak corresponding to the compound's molecular weight.[1]
Infrared (IR) Spectroscopy	IR spectra show characteristic absorption bands for the C=O stretching of the imide and carboxylic acid groups, as well as C-H and C-N bonds.[1]

Synthesis of 3-Phthalimidopropionic Acid

A common and efficient method for the synthesis of **3-Phthalimidopropionic acid** involves the direct reaction of phthalic anhydride with β -alanine.

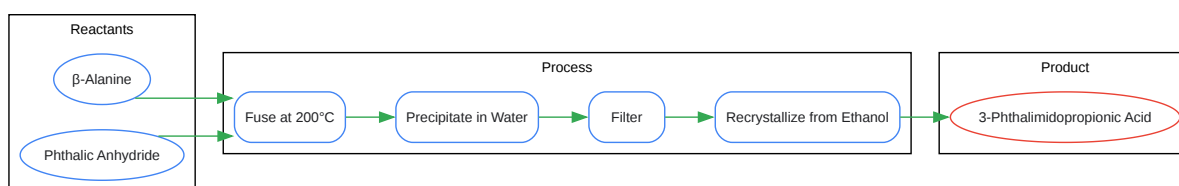
Experimental Protocol: Fusion Method[5]

Materials:

- Phthalic anhydride
- β -alanine
- Water
- Ethanol

Procedure:

- A mixture of phthalic anhydride and β -alanine is heated to fusion at 200°C for 15 minutes.
- The molten mixture is then poured into water.
- The resulting precipitate of **3-Phthalimidopropionic acid** is collected by filtration.
- The crude product is recrystallized from ethanol to yield the purified compound.



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Synthesis of **3-Phthalimidopropionic Acid** Workflow.

Reactivity and Stability

3-Phthalimidopropionic acid is generally stable under normal conditions. However, it is incompatible with strong oxidizing agents. Hazardous decomposition products upon combustion include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).

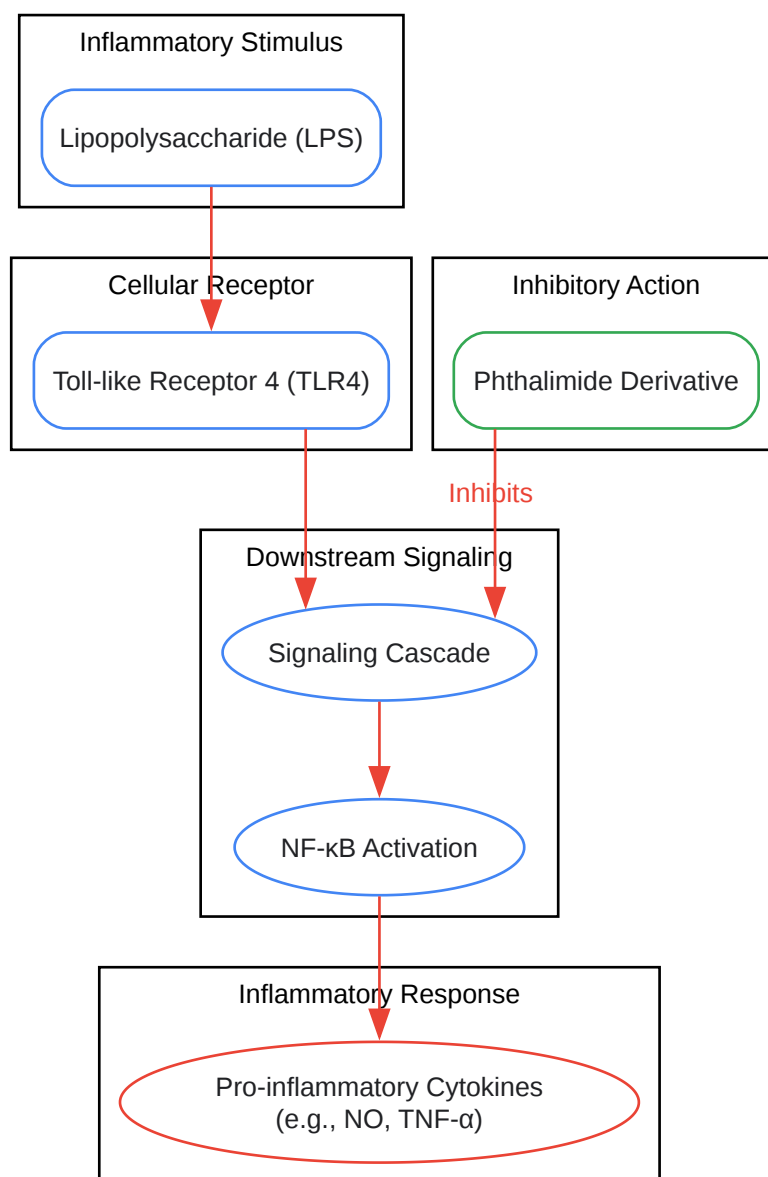
Applications in Research and Drug Development

3-Phthalimidopropionic acid serves as a versatile intermediate in organic synthesis, particularly in the development of pharmaceuticals and other bioactive molecules.[2] Its phthalimide group can act as a protecting group for the amine functionality of β -alanine, which can be later removed under specific conditions to liberate the free amine. This strategy is widely used in peptide synthesis and the construction of more complex molecules.

While specific signaling pathways directly modulated by **3-Phthalimidopropionic acid** are not extensively documented, derivatives of phthalimides have been shown to possess anti-inflammatory properties. For instance, certain phthalimide analogs have been found to inhibit

the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated macrophages. This effect is associated with the downregulation of the Toll-like receptor 4 (TLR4) signaling pathway.[5][6]

The logical relationship for the anti-inflammatory action of related phthalimide derivatives can be visualized as follows:



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Proposed Anti-inflammatory Pathway of Phthalimide Derivatives.

This diagram illustrates the potential mechanism by which phthalimide-containing compounds, structurally related to **3-Phthalimidopropionic acid**, may exert their anti-inflammatory effects by interfering with the TLR4 signaling pathway. This suggests a promising area of investigation for **3-Phthalimidopropionic acid** and its derivatives in the development of novel anti-inflammatory agents.

Conclusion

3-Phthalimidopropionic acid is a well-characterized compound with a range of applications in synthetic chemistry. Its straightforward synthesis and the versatility of the phthalimide protecting group make it a valuable tool for researchers. While its direct biological activities are still under exploration, the known anti-inflammatory properties of related phthalimide derivatives suggest that **3-Phthalimidopropionic acid** could be a key precursor for the development of new therapeutic agents. This guide provides a solid foundation of its chemical properties to support further research and development in this area.

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